

Torbafylline: Technical Overview & Experimental Data

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Compound Focus: Torbafylline

CAS No.: 105102-21-4

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Torbafylline is an experimental xanthine derivative that functions as a **phosphodiesterase (PDE) inhibitor**, specifically targeting the **PDE4** isoforms (PDE4A, PDE4B, PDE4D) [1] [2]. Its primary documented mechanism involves attenuating burn-induced and cancer- or sepsis-induced protein hydrolysis in rat skeletal muscle through the activation of the **PDE4/cAMP/EPAC/PI3K/Akt pathway** [2].

The table below summarizes key quantitative data from in vivo studies in rat models:

Parameter	Details
Bioactive Pathway	PDE4/cAMP/EPAC/PI3K/Akt pathway activation [2]
Primary Effects	Attenuates burn-induced protein hydrolysis; inhibits ubiquitin-proteasome-dependent protein hydrolysis [2]
Effective Dosage	25 mg/kg (oral administration) [2]
Dosing Frequency	Twice daily [2]
Treatment Duration	2 to 3 weeks [2]

Parameter	Details
Key In Vivo Outcomes	Decreased fatigue (to 68%); improved running performance; increased lactate release from ischemic muscles; attenuated increase in blood flow in ligated muscles [2]

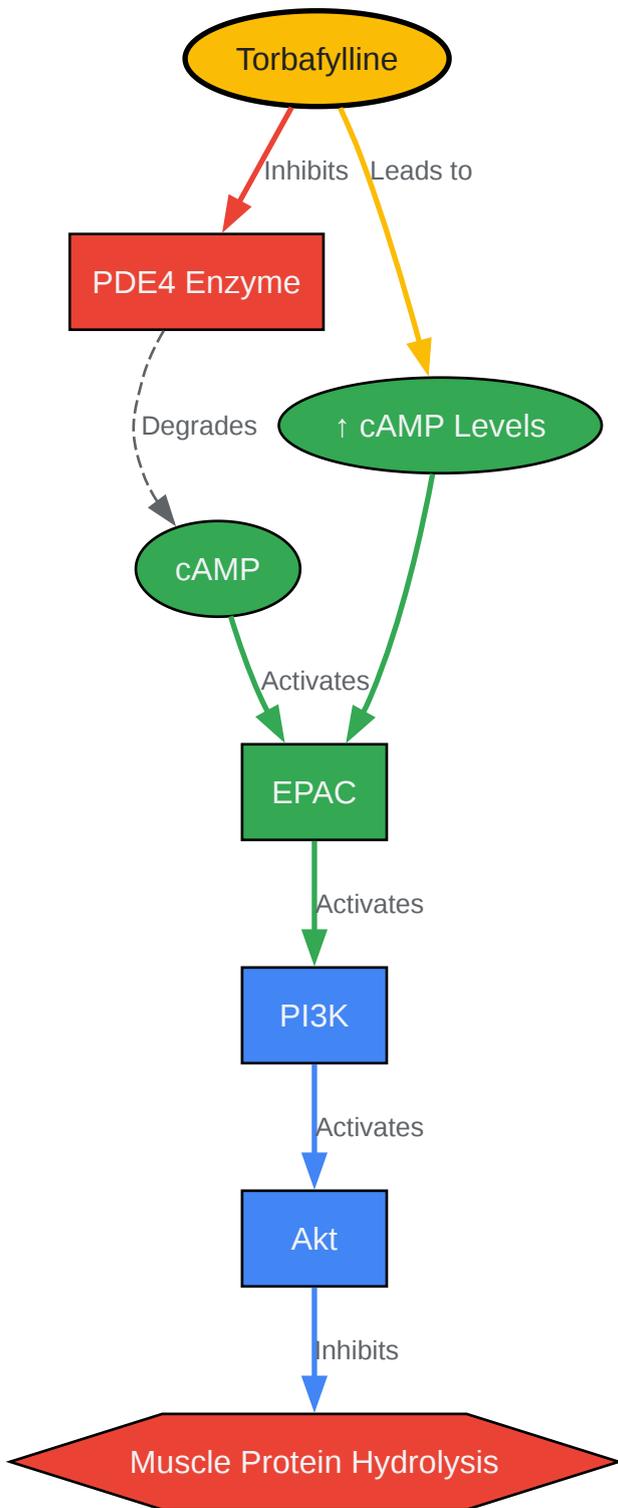
Frequently Asked Questions & Troubleshooting

Here are answers to some anticipated questions based on the available data:

- **Q: What is the recommended solvent and method for preparing a stock solution of Torbafylline?**
 - **A:** According to one vendor, **Torbafylline** can be dissolved in **DMSO** at a concentration of 25 mg/mL (73.88 mM). Sonication is recommended to aid dissolution [2]. For in vivo studies, a formulation of 5% DMSO + 30% PEG300 + 5% Tween 80 + 60% Saline/PBS/ddH₂O has been used [2].
- **Q: What is the evidence that Torbafylline's primary target is PDE4?**
 - **A:** Database information lists **Torbafylline's** molecular targets as **PDE4A, PDE4B, and PDE4D** [1]. Its mechanism is described as acting through the "PDE4/cAMP/EPAC/PI3K/Akt pathway," which is consistent with its classification as a PDE4 inhibitor [2].

Torbafylline Mechanism of Action

The following diagram illustrates the documented signaling pathway through which **Torbafylline** exerts its effects in skeletal muscle, based on the search results.



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Guidance for Further Research

Please note that the information presented comes largely from chemical and pharmacological databases. The experimental data, especially regarding protocols, is not highly detailed.

- **For Robust Experimental Protocols:** You will likely need to consult the **primary research literature** directly. The papers referenced in the Semantic Scholar topic page for **Torbafylline**, particularly those from the 1990s, would be the best source for detailed methodologies [3].
- **For Formulation Details:** While a basic in vivo formulation is provided [2], optimizing it for your specific research model (e.g., different animal species) may require further investigation and validation.

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References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Torbafylline [go.drugbank.com]
2. | PI3K | cAMP | PDE | TargetMol Torbafylline [targetmol.com]
3. | Semantic Scholar torbafylline [semanticscholar.org]

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